

# Biological activity of Glabrol from Glycyrrhiza glabra

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## Compound of Interest

Compound Name: *Glabrol*

Cat. No.: *B1244116*

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## The Biological Activity of Glabrol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Glabrol**, a prenylated flavonoid isolated from the roots of *Glycyrrhiza glabra* (licorice), has emerged as a compound of significant interest in pharmacological research. Its unique chemical structure contributes to a diverse range of biological activities, positioning it as a promising candidate for the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the known biological activities of **Glabrol**, presenting key quantitative data, detailed experimental methodologies, and visual representations of its mechanisms of action.

### Quantitative Bioactivity Data

The following tables summarize the key quantitative data on the biological activities of **Glabrol**, providing a comparative overview of its potency across different assays.

Table 1: Enzyme Inhibition and Cytotoxicity

Biological Activity	Assay System	Target	Parameter	Value	Reference
ACAT Inhibition	Rat liver microsomes	Acyl-CoA: cholesterol acyltransferase (ACAT)	IC50	24.6 $\mu$ M	[1]
Cholesteryl Ester Formation	HepG2 cells	Endogenous ACAT	IC50	26.0 $\mu$ M	[1]
Cytotoxicity	HepG2 cells	-	IC50	31.6 $\mu$ g/mL	[2]
Cytotoxicity	Vero cells	-	IC50	25.2 $\mu$ g/mL	[2]

Table 2: Antimicrobial Activity

Target Organism	Strain	Parameter	Value	Reference
Staphylococcus aureus (Methicillin-Resistant)	MRSA	MIC	4-16 $\mu$ g/mL	
Staphylococcus aureus (Methicillin-Sensitive)	MSSA	MIC	4-16 $\mu$ g/mL	

Table 3: Receptor Binding Affinity

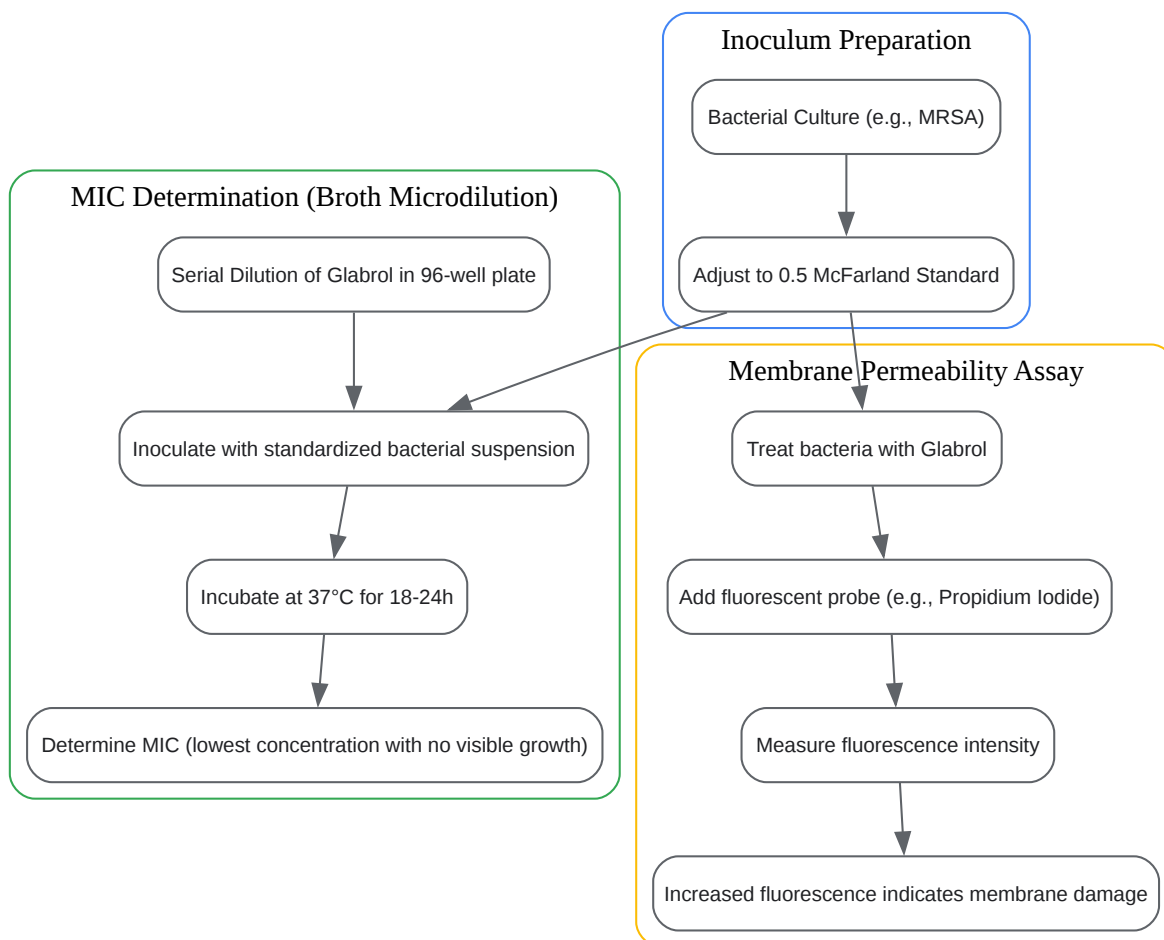
Receptor	Assay	Parameter	Value	Reference
GABA A-Benzodiazepine Receptor	[3H] flumazenil binding in rat cerebral cortex membrane	Ki	1.63 $\mu$ M	[3]

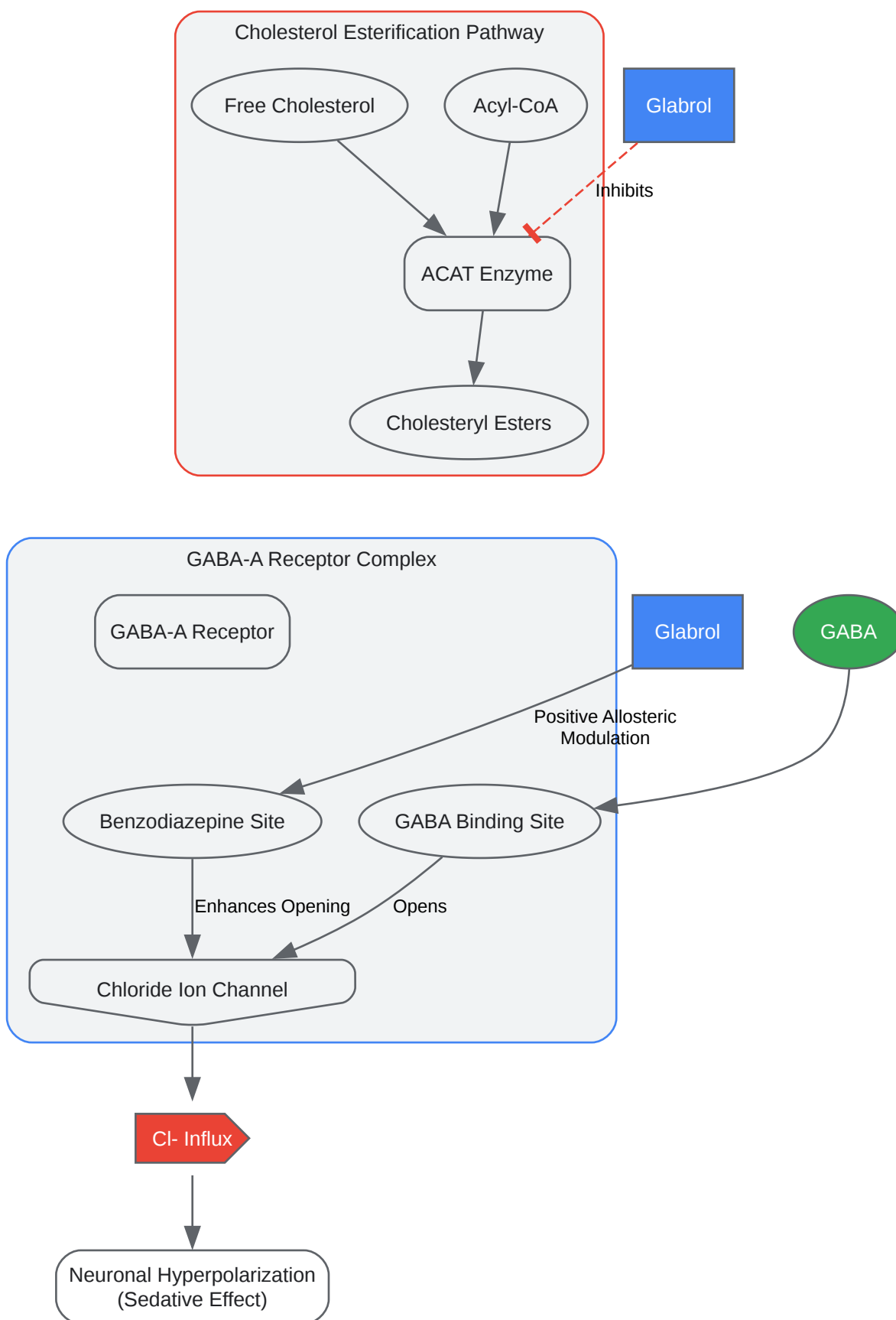
# Key Biological Activities and Mechanisms of Action

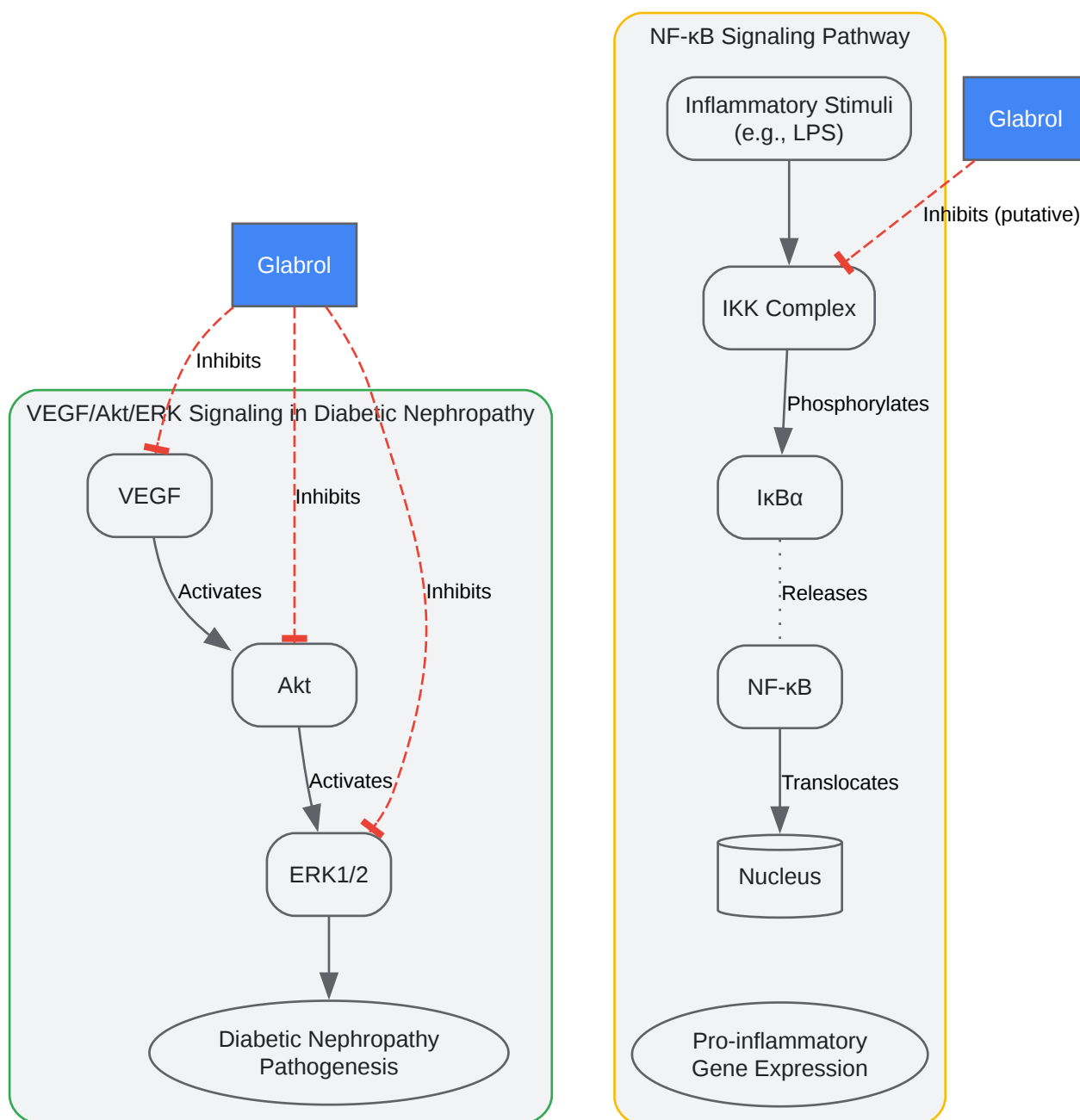
## Antimicrobial Activity

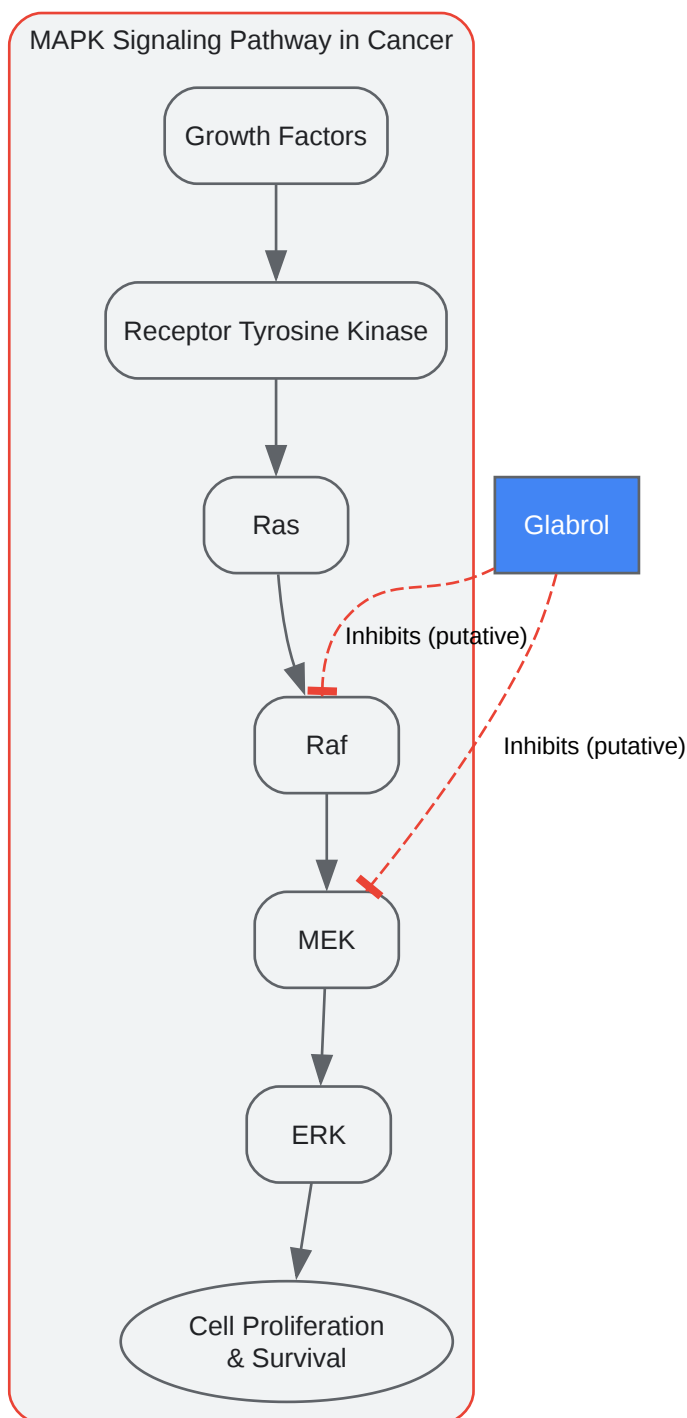
**Glabrol** exhibits potent antibacterial activity, particularly against Methicillin-Resistant *Staphylococcus aureus* (MRSA).[2] Its primary mechanism of action involves the rapid disruption of the bacterial cell membrane's integrity.[4] This leads to the dissipation of the proton motive force and increased membrane permeability, ultimately resulting in bacterial cell death.[4] Studies suggest that **Glabrol** may interact with components of the bacterial cell envelope, such as peptidoglycan, phosphatidylglycerol, and cardiolipin.[4]

Experimental Workflow: Evaluation of Antibacterial Activity









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